

A Technical Guide to the Spectroscopic Characterization of 2-bromo-3,4-dimethylaniline

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Compound of Interest

Compound Name: 2-bromo-3,4-dimethylaniline

CAS No.: 1799434-68-6

Cat. No.: B6205739

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Introduction

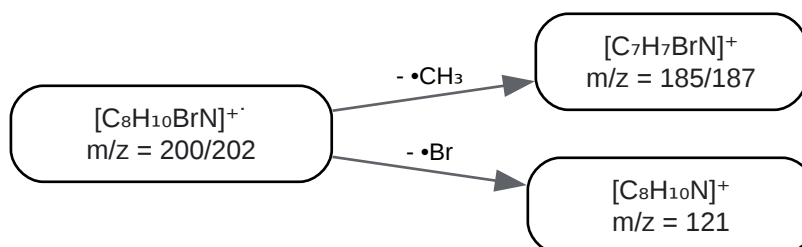
In the landscape of pharmaceutical research and fine chemical synthesis, the unambiguous structural elucidation of novel and existing molecules is paramount. **2-bromo-3,4-dimethylaniline**, a substituted aromatic amine, presents a unique substitution pattern that influences its chemical reactivity and physical properties. This guide provides an in-depth analysis of the expected spectroscopic data for this compound, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). As experimental data for this specific isomer is not readily available in public databases, this document will leverage established principles of spectroscopy and comparative data from related isomers to predict and interpret its spectral characteristics. This approach serves as a valuable tool for researchers in confirming the synthesis of **2-bromo-3,4-dimethylaniline** and for quality control purposes.

The following sections will delve into the theoretical underpinnings of each major spectroscopic technique and apply them to predict the spectral data for **2-bromo-3,4-dimethylaniline**. This

guide is intended for researchers, scientists, and drug development professionals who require a deep understanding of spectroscopic analysis for the structural verification of organic compounds.

Molecular Structure and Predicted Spectroscopic Overview

The structure of **2-bromo-3,4-dimethylaniline** features a benzene ring with five substituents: a bromine atom, an amino group, and two methyl groups. The relative positions of these groups are critical in determining the molecule's electronic and magnetic environment, which in turn dictates its spectroscopic signatures.



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